

# What are the chemical properties of 2-Pentadecanone?

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## Compound of Interest

Compound Name: 2-Pentadecanone

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## The Chemical Compendium: 2-Pentadecanone

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Pentadecanone**, a long-chain saturated ketone. The information is curated for professionals in research and development, offering detailed data and generalized experimental protocols to support laboratory work and drug development initiatives.

## Chemical Identity and Physical Properties

**2-Pentadecanone**, also known as methyl tridecyl ketone, is a white, solid organic compound with a waxy texture and a characteristically fatty or waxy odor.[1] It is classified as a ketone, featuring a carbonyl group at the second carbon position of its fifteen-carbon aliphatic chain.[2] [3] This structure contributes to its very hydrophobic nature, rendering it practically insoluble in water but soluble in organic solvents such as alcohol, propylene glycol, and oils.[1][2][4]

The key physical and chemical properties of **2-Pentadecanone** are summarized in the tables below for easy reference and comparison.

Table 1: General and Physical Properties of **2-Pentadecanone**

Property	Value	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>30</sub> O	[5][6]
Molecular Weight	226.40 g/mol	[4][7]
Appearance	White to off-white solid, waxy mass, or crystalline leaves	[2][8][9]
Odor	Fatty, waxy, with floral and spicy nuances	[1][10][11]
Melting Point	37 - 41 °C	[11][12][13][14]
Boiling Point	293 - 294 °C at 760 mmHg	[4][10][12]
Density	0.82 g/cm <sup>3</sup>	[12][13]
Flash Point	> 110 °C (> 230 °F)	[10][12]
Vapor Pressure	0.003 mmHg at 25 °C (estimated)	[10]

Table 2: Solubility and Partitioning of **2-Pentadecanone**

Property	Value	Source(s)
Water Solubility	Insoluble	[2][4][12][13]
Solubility in Organic Solvents	Soluble in alcohol, propylene glycol, oils, and toluene	[2][4][12][13]
LogP (Octanol/Water Partition Coefficient)	6.072 - 6.3 (estimated)	[4][10]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of chemical compounds. The following table summarizes key spectral data for **2-Pentadecanone**.

Table 3: Spectroscopic Data for **2-Pentadecanone**

Spectroscopic Technique	Key Features	Source(s)
Mass Spectrometry (MS)	Electron ionization mass spectra are available for 2-Pentadecanone.[15]	[15]
Infrared (IR) Spectroscopy	As a saturated aliphatic ketone, a strong carbonyl (C=O) stretching vibration band is expected around 1715 cm <sup>-1</sup> . [5][10]	[5][10]
Nuclear Magnetic Resonance (NMR) Spectroscopy	The proton and carbon NMR spectra would show characteristic signals for the methyl ketone and the long alkyl chain.	[16]

## Experimental Protocols

While specific, detailed experimental protocols for **2-Pentadecanone** are not extensively published, generalized and widely accepted methodologies for determining the key chemical properties of ketones are provided below. These protocols are intended to serve as a guide for researchers to develop specific procedures for their laboratory settings.

### Determination of Melting Point

The melting point of a solid is a key indicator of its purity.

Methodology:

- Sample Preparation: A small amount of finely powdered **2-Pentadecanone** is packed into a capillary tube to a height of 2-3 mm.[17]
- Apparatus: A calibrated melting point apparatus or a Thiele tube filled with a suitable heating oil can be used.[12][13]

- Procedure: The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.[\[12\]](#)[\[17\]](#)
- Data Recording: The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.[\[12\]](#) A sharp melting range (0.5-1.0°C) is indicative of a pure compound.[\[12\]](#)

## Determination of Boiling Point

The boiling point is a fundamental physical property of a liquid.

Methodology:

- Apparatus: A Thiele tube or a micro boiling point apparatus is commonly used.[\[9\]](#)[\[18\]](#)
- Sample Preparation: A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is placed inverted into the liquid.[\[9\]](#)
- Procedure: The apparatus is heated gently. As the liquid heats, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the liquid is allowed to cool.[\[9\]](#)[\[18\]](#)
- Data Recording: The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[9\]](#)[\[18\]](#)

## Determination of Solubility

The "shake-flask" method is a widely accepted technique for determining the equilibrium solubility of a compound.[\[19\]](#)[\[20\]](#)

Methodology:

- Equilibration: An excess amount of solid **2-Pentadecanone** is added to a known volume of the solvent in a sealed container. The mixture is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[\[19\]](#)

- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation and/or filtration through a non-reactive filter.[\[19\]](#)
- Quantification: The concentration of **2-Pentadecanone** in the clear filtrate is determined using a suitable analytical technique, such as gas chromatography (GC) or high-performance liquid chromatography (HPLC). A calibration curve with standards of known concentrations is used for accurate quantification.[\[19\]](#)

## Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for separating and identifying volatile and semi-volatile compounds.

Methodology:

- Sample Preparation: A dilute solution of **2-Pentadecanone** is prepared in a volatile organic solvent (e.g., hexane or ethyl acetate).[\[21\]](#)
- GC Separation: The sample is injected into the gas chromatograph, where it is vaporized and separated based on its boiling point and interaction with the stationary phase of the GC column. A non-polar or mid-polar column is typically suitable for ketones.[\[21\]](#)
- MS Detection: As the separated components elute from the GC column, they enter the mass spectrometer, where they are ionized (typically by electron ionization) and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that can be used for identification by comparison to a spectral library.[\[15\]](#)

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

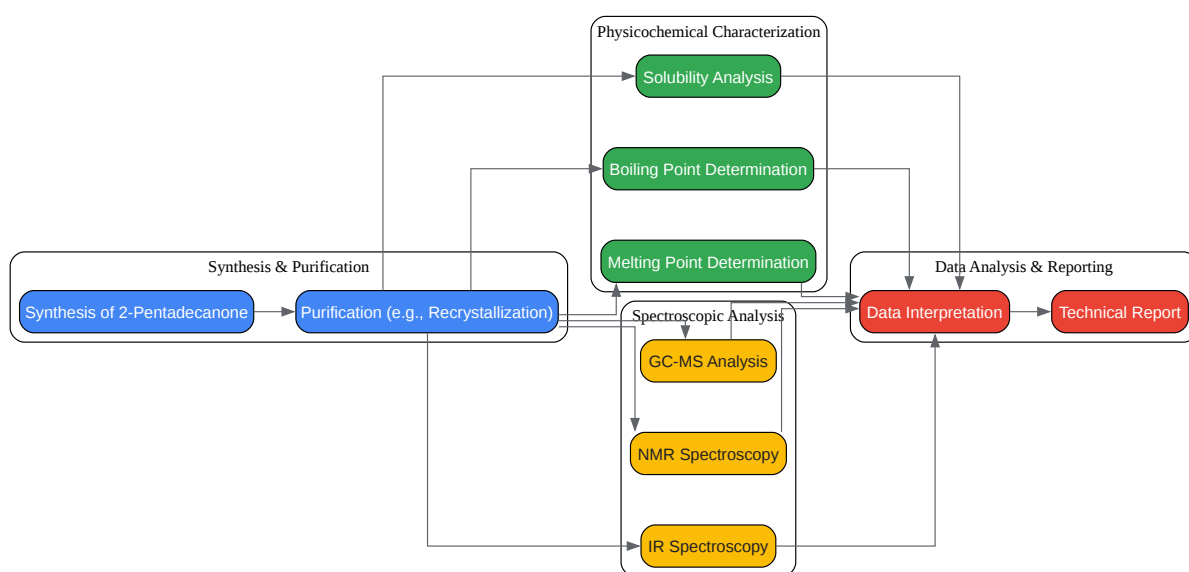
Methodology:

- Sample Preparation: The solid sample can be prepared as a KBr pellet, a mull, or dissolved in a suitable solvent.

- Analysis: The prepared sample is placed in the IR spectrometer, and a spectrum is recorded over the mid-infrared range (typically 4000-400  $\text{cm}^{-1}$ ).
- Interpretation: The resulting spectrum is analyzed for characteristic absorption bands. For **2-Pentadecanone**, the most prominent peak will be the carbonyl (C=O) stretch, expected around 1715  $\text{cm}^{-1}$ , which is characteristic of a saturated aliphatic ketone.<sup>[5][10]</sup>

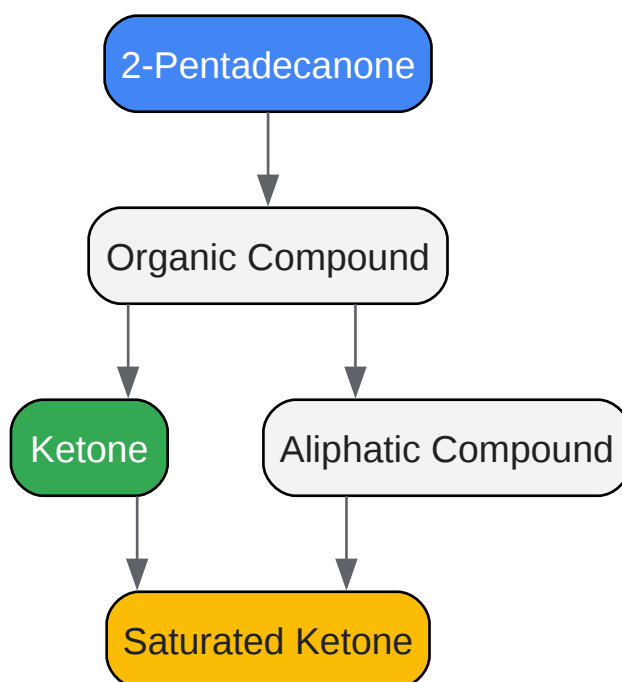
## Visualizations

To aid in the understanding of the experimental and logical relationships concerning **2-Pentadecanone**, the following diagrams are provided.



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A generalized experimental workflow for the characterization of **2-Pentadecanone**.



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A logical classification of **2-Pentadecanone** within organic chemistry.

## Biological Activity and Applications

**2-Pentadecanone** is utilized as a fragrance ingredient in various consumer products and as a flavoring agent in foods, where it imparts a fatty, spicy, and floral character.[1][10][11] It has been identified as a volatile component in a variety of natural sources, including certain plants and food products.[2][11][22]

Recent research has also indicated a connection between **2-Pentadecanone** and cellular metabolism, particularly fatty acid synthesis, in the context of cancer research.[23] However, specific signaling pathways involving **2-Pentadecanone** have not yet been fully elucidated in the available scientific literature.

## Safety and Handling

**2-Pentadecanone** is considered to be of low acute toxicity. However, standard laboratory safety precautions should always be observed when handling this chemical. It is recommended to avoid contact with skin and eyes and to prevent inhalation of dust or vapors.[13] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.



This technical guide provides a solid foundation for understanding the chemical properties of **2-Pentadecanone**. As research progresses, further insights into its biological roles and potential applications are anticipated.

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